

Spectroscopic Data of 5-Methoxyisoquinoline: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Methoxyisoquinoline

CAS No.: 90806-58-9

Cat. No.: B1338356

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Introduction

5-Methoxyisoquinoline is a heterocyclic aromatic compound of significant interest to researchers in medicinal chemistry and materials science. As a derivative of the isoquinoline scaffold, which is a core component of many natural alkaloids and synthetic pharmaceuticals, understanding its structural and electronic properties is paramount for its application in novel drug design and as a building block in organic synthesis. The methoxy group at the 5-position imparts specific electronic characteristics that influence its reactivity and spectroscopic behavior. This guide provides a comprehensive overview of the spectroscopic signature of **5-methoxyisoquinoline**, offering field-proven insights into its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This document is intended to serve as a practical resource for scientists engaged in the synthesis, characterization, and application of isoquinoline derivatives.

Molecular Structure and Numbering

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. The numbering of the isoquinoline ring system follows established IUPAC conventions,

which will be used throughout this guide for spectral assignments.

Figure 1: Molecular structure and IUPAC numbering of **5-Methoxyisoquinoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **5-methoxyisoquinoline**, both ^1H and ^{13}C NMR provide a wealth of information regarding the electronic environment of each atom.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **5-methoxyisoquinoline** is characterized by signals in the aromatic region and a distinct singlet for the methoxy group protons. The electron-donating nature of the methoxy group at C-5 causes a noticeable upfield shift (to lower ppm values) of the protons on the benzene ring, particularly the ortho (H-6) and para (H-4) protons, relative to unsubstituted isoquinoline.

Table 1: Expected ^1H NMR Data for **5-Methoxyisoquinoline** (in CDCl_3)

Proton	Expected Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	~9.2	s	-
H-3	~8.5	d	~5.8
H-4	~7.6	d	~5.8
H-8	~7.8	d	~8.0
H-7	~7.5	t	~8.0
H-6	~7.0	d	~8.0
5-OCH ₃	~4.0	s	-

Interpretation and Causality:

- H-1 and H-3: These protons on the pyridine ring are the most deshielded due to the electronegativity of the adjacent nitrogen atom. H-1 typically appears as a singlet, while H-3 and H-4 will show a characteristic doublet splitting pattern due to their vicinal coupling.
- Aromatic Protons (H-6, H-7, H-8): The protons on the benzene ring exhibit a coupling pattern typical of a substituted aromatic system. The methoxy group at C-5 significantly influences their chemical shifts.
- Methoxy Protons: The three equivalent protons of the methoxy group appear as a sharp singlet, typically around 4.0 ppm.
- Sample Preparation: Accurately weigh approximately 5-10 mg of **5-methoxyisoquinoline** and dissolve it in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal reference.
- Instrument Setup: The experiment is typically performed on a 400 MHz or higher field NMR spectrometer. The sample is inserted into the probe, and the instrument is tuned and the magnetic field shimmed to ensure homogeneity.
- Data Acquisition:
 - Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments) is used.
 - Spectral Width: A spectral width of approximately -2 to 12 ppm is appropriate.
 - Number of Scans: 16 scans are typically sufficient for a sample of this concentration.
 - Relaxation Delay: A relaxation delay of 2 seconds is recommended.

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum of **5-methoxyisoquinoline** will display ten distinct signals, corresponding to the nine carbon atoms of the isoquinoline core and the single carbon of the methoxy group. The chemical shifts are indicative of the electronic environment of each carbon atom.

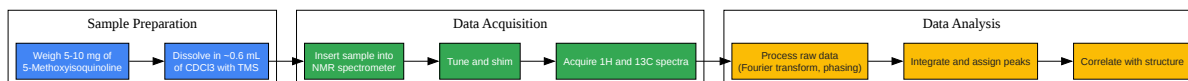
Table 2: Expected ¹³C NMR Data for **5-Methoxyisoquinoline** (in CDCl_3)[1]

Carbon	Expected Chemical Shift (δ , ppm)
C-1	~152
C-3	~143
C-4	~120
C-4a	~128
C-5	~158
C-6	~110
C-7	~129
C-8	~118
C-8a	~135
5-OCH ₃	~56

Interpretation and Causality:

- **Effect of the Methoxy Group:** The electron-donating methoxy group causes an upfield shift (lower ppm) for the ortho (C-6) and para (C-4a, C-8) carbons due to increased electron density.^[1] Conversely, the ipso-carbon (C-5) to which the methoxy group is attached is deshielded and appears at a downfield chemical shift.^[1]
- **Pyridine Ring Carbons:** The carbons of the pyridine ring (C-1 and C-3) are significantly deshielded due to the electronegativity of the nitrogen atom.
- **Sample Preparation:** The same sample prepared for ¹H NMR can be used.
- **Instrument Setup:** The experiment is performed on the same NMR spectrometer.
- **Data Acquisition:**
 - **Pulse Program:** A standard proton-decoupled pulse program (e.g., 'zgpg30' on Bruker instruments) is used.

- Spectral Width: A spectral width of 0 to 220 ppm is appropriate.
- Number of Scans: Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) is required to achieve a good signal-to-noise ratio.



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Figure 2: General workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the vibrations of bonds. The IR spectrum of **5-methoxyisoquinoline** is expected to show characteristic absorption bands for the aromatic C-H, C=C, and C=N bonds of the isoquinoline ring system, as well as the C-O and C-H bonds of the methoxy group.

Table 3: Expected Characteristic IR Absorption Bands for **5-Methoxyisoquinoline**

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
3100-3000	Aromatic C-H Stretch	Medium to Weak
2950-2850	Aliphatic C-H Stretch (CH ₃)	Medium
1620-1580	C=C and C=N Ring Stretching	Medium to Strong
1500-1400	Aromatic Ring Skeletal Vibrations	Medium to Strong
1250-1200	Aryl-O Stretch (asymmetric)	Strong
1050-1000	Aryl-O Stretch (symmetric)	Medium
900-675	Aromatic C-H Out-of-Plane Bending	Strong

Interpretation and Causality:

- **Aromatic Region:** The absorptions between 1620-1400 cm⁻¹ are characteristic of the stretching vibrations within the aromatic isoquinoline core.
- **Methoxy Group:** The strong absorption around 1250-1200 cm⁻¹ is a key indicator of the aryl ether linkage. The aliphatic C-H stretching of the methyl group will be observed just below 3000 cm⁻¹.
- **Fingerprint Region:** The region below 1500 cm⁻¹ will contain a complex pattern of absorptions, including C-H bending and other skeletal vibrations, which are unique to the overall molecular structure.
- **Sample Preparation:** For a liquid or solid sample, no special preparation is needed when using an Attenuated Total Reflectance (ATR) accessory.
- **Instrument Setup:** An FT-IR spectrometer equipped with a diamond or germanium ATR crystal is used.
- **Data Acquisition:**
 - **Background Scan:** A background spectrum of the clean, empty ATR crystal is collected.

- Sample Scan: A small amount of the **5-methoxyisoquinoline** sample is placed directly onto the ATR crystal.
- Parameters: The spectrum is typically scanned from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} . An average of 16 scans is usually sufficient.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through the analysis of fragmentation patterns. For **5-methoxyisoquinoline**, electron ionization (EI) or electrospray ionization (ESI) can be used.

Table 4: Expected Mass Spectrometry Fragmentation Pattern for **5-Methoxyisoquinoline**

m/z	Ion	Fragmentation Pathway
159	$[M]^{+\cdot}$ or $[M+H]^+$	Molecular Ion
144	$[M-CH_3]^+$	Loss of a methyl radical from the methoxy group
116	$[M-CH_3-CO]^+$	Subsequent loss of carbon monoxide

Interpretation and Causality:

- Molecular Ion: The molecular ion peak ($[M]^{+\cdot}$ in EI or $[M+H]^+$ in ESI) will be observed at m/z 159, corresponding to the molecular weight of **5-methoxyisoquinoline** ($\text{C}_{10}\text{H}_9\text{NO}$).
- Fragmentation: A characteristic fragmentation pathway for methoxy-substituted aromatic compounds is the loss of a methyl radical ($\cdot\text{CH}_3$, 15 Da) to form a stable cation at m/z 144. This can be followed by the loss of a neutral carbon monoxide (CO, 28 Da) molecule from the heterocyclic ring system, resulting in a fragment ion at m/z 116.
- Sample Introduction: A small amount of the sample is introduced into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).

- **Ionization:** In the ion source, the sample is bombarded with a beam of high-energy electrons (typically 70 eV), causing the molecules to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and their abundance is plotted against their m/z to generate the mass spectrum.

Conclusion

The spectroscopic data presented in this guide provide a detailed fingerprint for the structural characterization of **5-methoxyisoquinoline**. The interplay of the isoquinoline core and the 5-methoxy substituent gives rise to a unique set of signals in NMR, characteristic absorptions in IR, and a predictable fragmentation pattern in MS. By understanding the principles behind these spectroscopic techniques and the expected data for this molecule, researchers can confidently identify and characterize **5-methoxyisoquinoline** in their synthetic and analytical workflows, paving the way for its further exploration in various scientific disciplines.

References

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Sources

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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